

4-Chloro-2-nitroanisole: A Technical Guide to its Synthesis and Properties

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Compound of Interest

Compound Name: 4-Chloro-2-nitroanisole

Cat. No.: B146433

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chloro-2-nitroanisole**, focusing on its synthetic preparation and physicochemical properties. As a key intermediate in the synthesis of various pharmaceuticals and fine chemicals, a thorough understanding of its synthesis is crucial for researchers in organic and medicinal chemistry.

Natural Occurrence

4-Chloro-2-nitroanisole is a synthetic compound and is not known to occur naturally.^[1] Its presence in the environment is solely due to its industrial synthesis and use as a chemical intermediate.

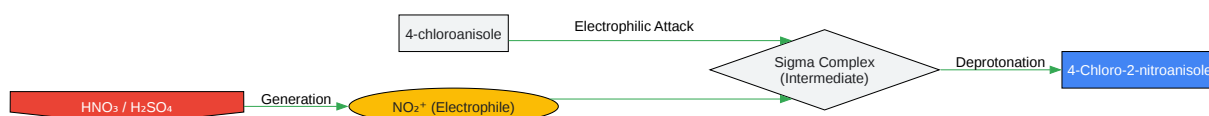
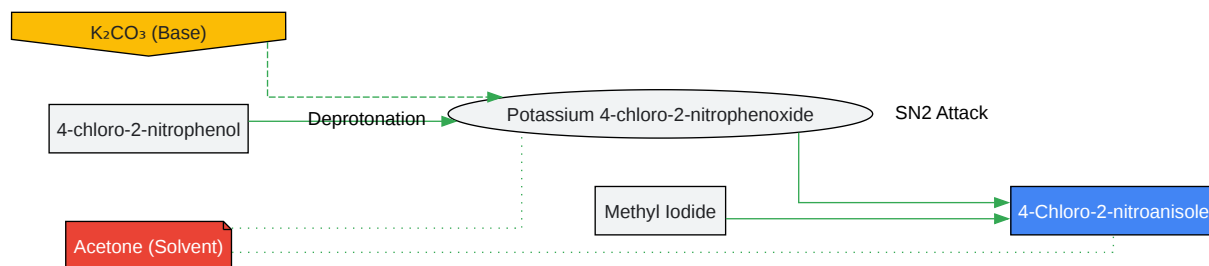
Synthesis of 4-Chloro-2-nitroanisole

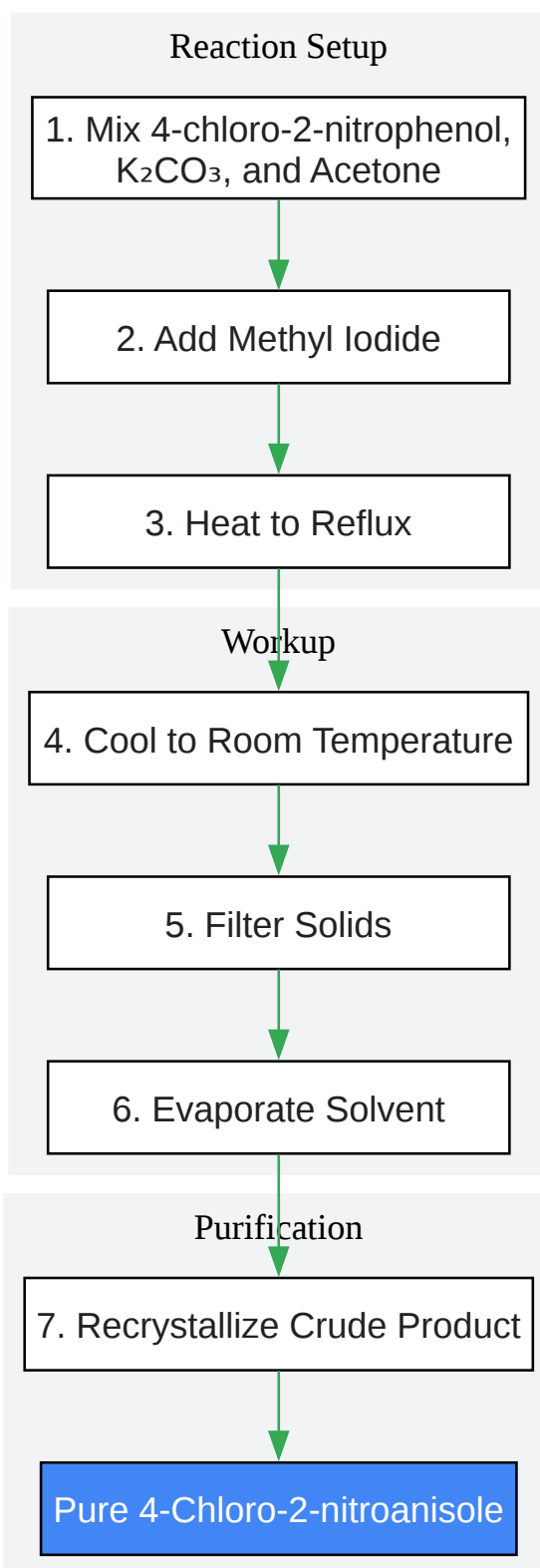
The synthesis of **4-Chloro-2-nitroanisole** is primarily achieved through two main synthetic routes:

- Route 1: Williamson Ether Synthesis from 4-chloro-2-nitrophenol. This is a classical and widely used method for the preparation of ethers.
- Route 2: Electrophilic Aromatic Substitution (Nitration) of 4-chloroanisole. This method involves the direct nitration of the aromatic ring of 4-chloroanisole.

Synthesis Route 1: Williamson Ether Synthesis

This method involves the deprotonation of 4-chloro-2-nitrophenol to form a phenoxide, which then acts as a nucleophile to attack a methylating agent.





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References

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